

Microinjection of NAADP into Single Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: Nap(4)-ADP

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Introduction

Nicotinic acid adenine dinucleotide phosphate (NAADP) is a potent intracellular second messenger that mobilizes calcium (Ca^{2+}) from acidic organelles, such as lysosomes, playing a crucial role in a variety of cellular processes.^{[1][2][3]} Microinjection is a powerful technique that allows the direct introduction of NAADP into the cytoplasm of single living cells, enabling precise investigation of its effects on intracellular Ca^{2+} signaling and other downstream cellular events.^{[4][5]} This document provides detailed application notes and protocols for the microinjection of NAADP into single cells, intended for researchers, scientists, and professionals in drug development.

NAADP Signaling Pathway

NAADP triggers the release of Ca^{2+} from acidic endo-lysosomal stores by activating two-pore channels (TPCs).^{[1][3][6]} This initial Ca^{2+} release can then be amplified by Ca^{2+} -induced Ca^{2+} release (CICR) from the endoplasmic reticulum (ER) through ryanodine receptors (RyRs) and inositol trisphosphate receptors (IP3Rs).^{[7][8]} The resulting global Ca^{2+} signal regulates a multitude of cellular functions.



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NAADP Signaling Pathway Diagram

Quantitative Data Summary

The following tables summarize key quantitative data from published NAADP microinjection experiments in various cell types.

Table 1: Effective NAADP Concentrations for Ca²⁺ Mobilization

Cell Type	Effective NAADP Concentration Range	Observation	Reference
Jurkat T-lymphocytes	10 nM - 100 nM	Dose-dependent stimulation of intracellular Ca ²⁺ signaling. [9]	[9]
Jurkat T-lymphocytes	>1 μM	Self-inactivation of Ca ²⁺ signals. [3][9]	[3][9]
SKBR3 cells	~2 μM (final)	Elicited a cytoplasmic Ca ²⁺ signal. [10]	[10]
Sea urchin eggs	EC50 of ~30 nM	Potent Ca ²⁺ release from homogenates. [11]	[11]

Table 2: Characteristics of NAADP-Induced Ca²⁺ Signals

Cell Type	NAADP Concentration	Initial Ca ²⁺ Response	Subsequent Ca ²⁺ Response	Reference
Jurkat T-lymphocytes	10 nM	Repetitive, long-lasting oscillations of low amplitude.[9]	-	[9]
Jurkat T-lymphocytes	50 - 100 nM	Rapid and high initial Ca ²⁺ peak. [9][12]	Trains of smaller Ca ²⁺ oscillations.[9]	[9][12]
Jurkat T-lymphocytes	1 μM - 10 μM	Gradually reduced initial Ca ²⁺ peak.[9]	-	[9]
Sea urchin eggs	Subthreshold concentrations	Inactivates subsequent Ca ²⁺ release by maximal NAADP concentrations. [11][13]	-	[11][13]

Experimental Protocols

Protocol 1: Preparation of Cells for Microinjection

- Cell Culture: Culture the desired cell line (e.g., Jurkat T-lymphocytes, SKBR3) under standard conditions. For adherent cells, plate them on glass coverslips suitable for microscopy 24-48 hours before the experiment. For suspension cells, they can be adhered to coated coverslips (e.g., with poly-L-lysine) just before the experiment.[9]
- Fluorescent Ca²⁺ Indicator Loading:
 - Incubate the cells with a fluorescent Ca²⁺ indicator dye (e.g., Fura-2/AM) in a suitable buffer (e.g., extracellular buffer: 140 mM NaCl, 5 mM KCl, 1 mM MgSO₄, 1 mM CaCl₂, 20 mM Hepes, 1 mM NaH₂PO₄, 5.5 mM glucose, pH 7.4).[9]

- The final concentration of the dye and the loading time will depend on the cell type and the specific dye used. Follow the manufacturer's instructions.
- After loading, wash the cells with the extracellular buffer to remove excess dye.

Protocol 2: Microinjection of NAADP

This protocol requires a micromanipulator and a microinjector system coupled to an inverted microscope equipped for fluorescence imaging.

- Prepare Microinjection Needles: Pull glass capillary tubes to create micropipettes with a fine tip using a micropipette puller.
- Load the Micropipette:
 - Prepare a stock solution of NAADP in an appropriate intracellular-like buffer (e.g., 0.5 M KCl, 20 mM Pipes, pH 6.7).[14]
 - Dilute the NAADP stock to the desired final concentration for injection.
 - Backfill the micropipette with the NAADP solution.
- Perform Microinjection:
 - Mount the coverslip with the dye-loaded cells onto the microscope stage.
 - Using the micromanipulator, carefully bring the micropipette tip into contact with the cell membrane of a target cell.
 - Gently penetrate the cell membrane.
 - Apply a brief, controlled pressure pulse using the microinjector to deliver a small volume of the NAADP solution into the cytoplasm. The injection volume is typically estimated to be around 1% of the cell volume.[14]
 - As a control, inject buffer without NAADP into other cells to ensure that the mechanical process of injection does not elicit a Ca²⁺ response.[10]

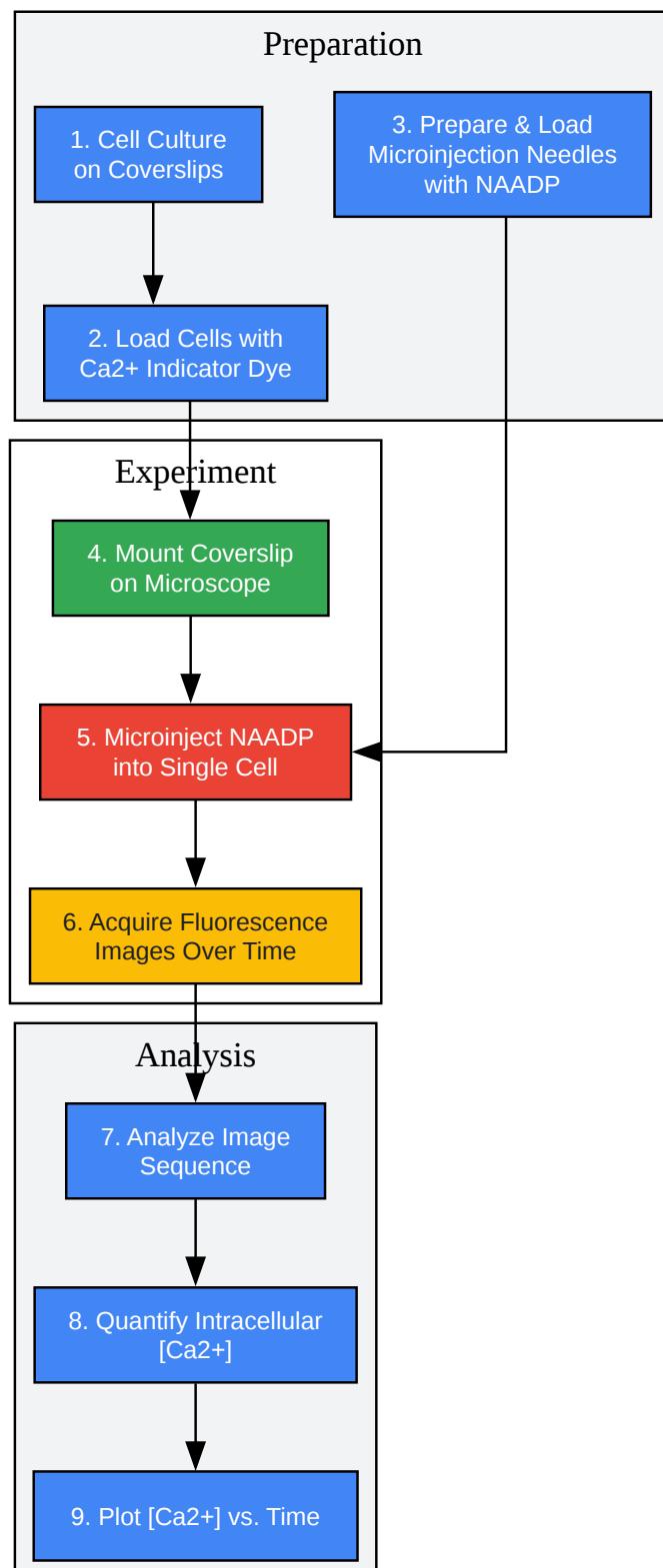
- Data Acquisition:
 - Simultaneously with the microinjection, begin acquiring fluorescence images of the injected cell and surrounding cells to monitor changes in intracellular Ca²⁺ concentration.
 - The sampling rate for image acquisition should be sufficient to capture the dynamics of the Ca²⁺ signal (e.g., one pair of images every 5 seconds for ratiometric dyes like Fura-2).[9]

Protocol 3: Data Analysis

- Image Analysis: Use appropriate software to analyze the acquired fluorescence images.
- Quantify Ca²⁺ Concentration:
 - For ratiometric dyes like Fura-2, calculate the ratio of fluorescence intensities at the two excitation wavelengths (e.g., 340 nm and 380 nm).[9]
 - Convert the ratio values to Ca²⁺ concentrations using a calibration curve.
- Data Presentation: Plot the change in intracellular Ca²⁺ concentration over time for each injected cell.

Experimental Workflow

The following diagram illustrates the general workflow for a single-cell NAADP microinjection experiment.



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Single-Cell NAADP Microinjection Workflow

Concluding Remarks

Microinjection of NAADP into single cells is a valuable technique for elucidating the intricate mechanisms of Ca²⁺ signaling. By following the detailed protocols and considering the quantitative data presented, researchers can effectively design and execute experiments to investigate the role of NAADP in various cellular contexts. Careful attention to experimental controls and precise data analysis are paramount for obtaining reliable and reproducible results.

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